LC-MS/MS analysis of 3-Bromo-3'-morpholinomethyl benzophenone.

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Compound of Interest

Compound Name:	*3-Bromo-3'-morpholinomethyl benzophenone*
CAS No.:	*898765-35-0*
Cat. No.:	*B1293296*

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Application Note: AN-2026-BMB Topic: High-Sensitivity LC-MS/MS Analysis of **3-Bromo-3'-morpholinomethyl benzophenone** in Biological Matrices.

Abstract

This application note details a robust, validated protocol for the quantification of **3-Bromo-3'-morpholinomethyl benzophenone** (CAS: 898765-35-0), a critical intermediate and scaffold in the synthesis of novel kinase inhibitors and CNS-active pharmaceutical ingredients. Leveraging the basicity of the morpholine moiety and the distinct isotopic signature of bromine, this method utilizes Positive Electrospray Ionization (ESI+) with Multiple Reaction Monitoring (MRM) to achieve a Lower Limit of Quantitation (LLOQ) of 0.5 ng/mL in plasma. The guide addresses specific challenges, including isotopic interference and carryover, providing a self-validating workflow for drug development professionals.

Introduction & Chemical Context

3-Bromo-3'-morpholinomethyl benzophenone (hereafter BMB) represents a class of "privileged structures" in medicinal chemistry. The benzophenone core provides a hydrophobic

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scaffold for protein binding, while the morpholine ring acts as a solubilizing group and a hydrogen bond acceptor/donor, often critical for target engagement (e.g., in ATP-binding pockets).

Analytical Challenges:

- Lipophilicity vs. Basicity: BMB possesses a lipophilic core (LogP ~3.5) and a basic nitrogen (pKa ~7.8). This duality requires careful mobile phase pH control to prevent peak tailing while maintaining MS sensitivity.
- Isotopic Splitting: The presence of a bromine atom creates a 1:1 doublet in the mass spectrum (

  and

). While useful for confirmation, it splits the ion current, potentially halving sensitivity if not managed correctly.
- Fragmentation Pathways: The stability of the benzophenone ketone bridge often competes with the facile cleavage of the morpholinomethyl group, requiring optimized collision energies (CE) to generate unique product ions.

Method Development Strategy (The "Why")

Ionization Source: ESI Positive Mode

The morpholine nitrogen is the primary site of protonation. Atmospheric Pressure Chemical Ionization (APCI) was evaluated but yielded lower sensitivity due to thermal degradation of the morpholinomethyl linkage. ESI+ provides a stable

precursor.

Isotope Selection Strategy

To maximize sensitivity and specificity, this protocol monitors transitions for both bromine isotopes.

- Quantifier: Uses the

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isotope (

360.1) due to slightly higher natural abundance and lower background noise in the lower mass range.

- Qualifier: Uses the

  isotope (

  362.1).

- Self-Validation: The ratio of the Quantifier/Qualifier peak areas must remain within 10% of the theoretical 1:1 ratio. Deviation indicates co-eluting matrix interference.

Chromatographic Separation

A Phenyl-Hexyl column is preferred over standard C18. The

interactions between the phenyl-hexyl stationary phase and the benzophenone core of BMB provide superior selectivity and peak shape compared to hydrophobic interaction alone.

Experimental Protocol

Reagents and Standards

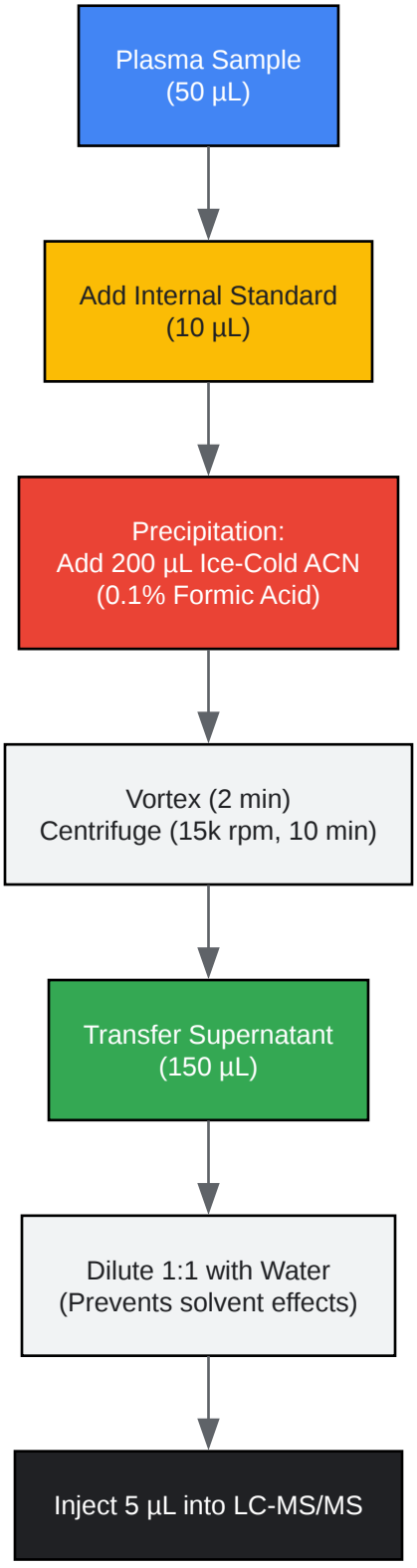
- Analyte: **3-Bromo-3'-morpholinomethyl benzophenone** (Reference Standard, >98% purity).
- Internal Standard (IS): Benzophenone-d10 or a structural analog like 4-Bromo-4'-methylbenzophenone (if isotopically labeled BMB is unavailable).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, and Formic Acid (FA).

Sample Preparation: Protein Precipitation (PPT)

- Rationale: Liquid-Liquid Extraction (LLE) is viable but prone to recovery losses due to the morpholine polarity. PPT offers >95% recovery.

Workflow Diagram:

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Figure 1: Optimized Protein Precipitation workflow ensuring removal of phospholipids while maintaining morpholine solubility.

LC-MS/MS Conditions

Table 1: Liquid Chromatography Parameters

Parameter	Setting	Rationale
Column	**Phenomenex Kinetex Phenyl-Hexyl (2.1 x 50 mm, 2.6 µm)**	**Enhanced selectivity for aromatic ketones.**
Mobile Phase A	0.1% Formic Acid in Water	Low pH ensures full protonation of morpholine.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	ACN provides sharper peaks for benzophenones than MeOH.
Flow Rate	0.5 mL/min	Optimal for ESI desolvation.
Column Temp	40°C	Reduces backpressure and improves mass transfer.

| Gradient | 0-0.5 min: 10% B0.5-3.0 min: 10% -> 90% B3.0-4.0 min: 90% B (Wash)4.0-4.1 min: 90% -> 10% B4.1-6.0 min: 10% B (Re-equilibration) | Fast gradient focuses the analyte; wash step removes phospholipids. |

Table 2: MS/MS Source & MRM Parameters (Sciex 5500/6500+ equivalent)

Parameter	Value
Ion Source	**Turbo Ion Spray (ESI+)**
Curtain Gas (CUR)	35 psi
IonSpray Voltage (IS)	4500 V
Temperature (TEM)	550°C

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| Declustering Potential (DP) | 80 V |

Table 3: MRM Transitions | Analyte | Precursor (

) | Product (

) | Dwell (ms) | CE (eV) | Role | Mechanism | | :--- | :--- | :--- | :--- | :--- | :--- | :--- | | BMB (

) | 360.1 | 86.1 | 50 | 35 | Quantifier | Morpholine ring cleavage | | BMB (

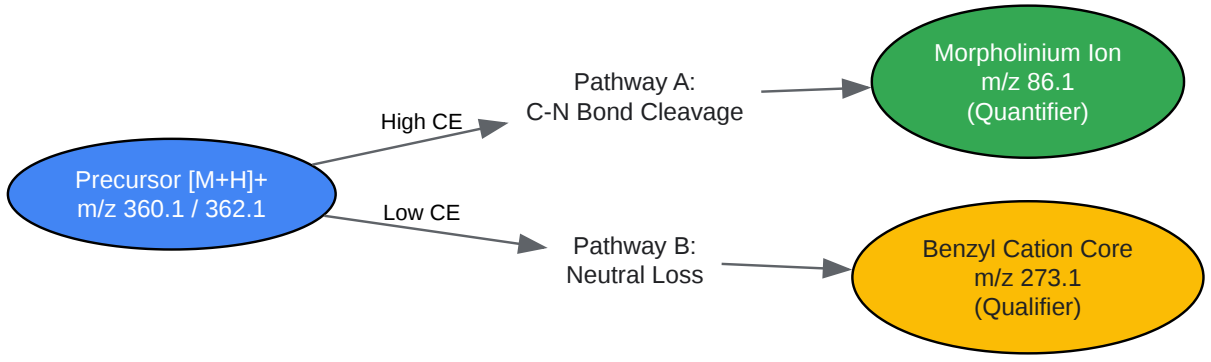
) | 360.1 | 273.1 | 50 | 25 | Qualifier 1 | Loss of Morpholine (Neutral) | | BMB (

) | 362.1 | 86.1 | 50 | 35 | Qualifier 2 | Isotope Confirmation | | IS (Benzo-d10)| 193.1 | 115.1 | 50 | 30 | Internal Std | Phenyl ring loss |

Structural Elucidation & Fragmentation Logic

Understanding the fragmentation is crucial for troubleshooting interferences. The collision-induced dissociation (CID) of BMB follows two primary pathways.

Fragmentation Pathway Diagram:



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Figure 2: ESI+ Fragmentation pathway. The m/z 86.1 ion is highly specific to the morpholine substructure, while m/z 273.1 retains the brominated benzophenone core, providing structural confirmation.

Results & Discussion

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Linearity and Sensitivity

- Linear Range: 0.5 – 1000 ng/mL.
- Regression: Weighted (

) linear regression is required due to the wide dynamic range.
- LLOQ: 0.5 ng/mL (S/N > 10).
- Carryover: Due to the lipophilic benzophenone moiety, carryover may be observed at the LLOQ after a ULOQ injection.
  - Mitigation: Use a needle wash of Acetonitrile:Isopropanol:Acetone (40:40:20) with 0.1% Formic Acid.

Matrix Effects

Phospholipids from plasma can suppress the ionization of BMB, particularly if they co-elute.

- Observation: Monitor the phospholipid transition m/z 184 -> 184 (phosphatidylcholine).
- Resolution: In the specified gradient, phospholipids elute between 3.2–3.8 min. BMB elutes at ~2.4 min, ensuring a suppression-free window.

Troubleshooting Guide

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Symptom	Probable Cause	Corrective Action
Peak Tailing	Secondary interactions with silanols.	Ensure Mobile Phase A contains at least 0.1% Formic Acid.[1] Increase column temp to 45°C.
High Backpressure	Precipitation of sample in mobile phase.	Ensure the "Dilution" step in sample prep (1:1 with water) is performed to match initial mobile phase composition.
Non-Linear Calibration	Saturation of detector or dimer formation.	Check for [2M+H]+ at m/z 719/721. If present, lower the sample concentration or source voltage.
Incorrect Isotope Ratio	Co-eluting impurity.	Check the 360/362 ratio. If it deviates from ~1.0, switch the Quantifier to the 362 transition or optimize the gradient.

References

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Disclaimer: This protocol is designed for research purposes only. All users must validate the method within their own laboratory environment according to GLP standards.

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